

CAS number and IUPAC name for bromo(3-bromophenyl)magnesium

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Compound of Interest

Compound Name: Magnesium, bromo(3-bromophenyl)-

Cat. No.: B3045676

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An In-Depth Technical Guide to Bromo(3-bromophenyl)magnesium for Researchers and Drug Development Professionals

This technical guide provides comprehensive information on bromo(3-bromophenyl)magnesium, a Grignard reagent of significant interest in organic synthesis and drug development. The document details its chemical identity, physicochemical properties, and key experimental protocols, offering valuable insights for researchers and scientists.

Chemical Identification

Bromo(3-bromophenyl)magnesium, a member of the Grignard reagent family, is a potent nucleophile used to form carbon-carbon bonds.

Identifier	Value
IUPAC Name	bromo(3-bromophenyl)magnesium
CAS Number	111762-31-3[1][2]
Synonyms	3-Bromophenylmagnesium bromide, m-bromophenylmagnesium bromide[1][2]

Physicochemical Properties

The properties of bromo(3-bromophenyl)magnesium are summarized below. It is typically available as a solution in an ethereal solvent like tetrahydrofuran (THF) or 2-methyltetrahydrofuran (2-MeTHF).[\[1\]](#)[\[2\]](#)

Property	Value	Source
Molecular Formula	C ₆ H ₄ Br ₂ Mg	PubChem [1]
Molecular Weight	260.21 g/mol	PubChem [1]
Appearance	Commercially available as a solution	Sigma-Aldrich
Solubility	Soluble in ethereal solvents (e.g., THF, diethyl ether)	General Knowledge
Sensitivity	Air and moisture sensitive	Thermo Fisher Scientific [3]

Experimental Protocols

As a Grignard reagent, bromo(3-bromophenyl)magnesium is highly reactive and requires anhydrous conditions for successful use.

Synthesis of Bromo(3-bromophenyl)magnesium

The synthesis of Grignard reagents is a standard procedure in organic chemistry labs. The following is a general protocol for the preparation of bromo(3-bromophenyl)magnesium.

Materials:

- Magnesium turnings
- 1,3-Dibromobenzene
- Anhydrous tetrahydrofuran (THF) or diethyl ether
- Iodine crystal (as an initiator)
- Three-neck round-bottom flask, reflux condenser, dropping funnel, and nitrogen inlet

Procedure:

- All glassware must be oven-dried to remove any traces of water.
- Place magnesium turnings in the flask under a nitrogen atmosphere.
- Add a small crystal of iodine to activate the magnesium surface.
- Prepare a solution of 1,3-dibromobenzene in anhydrous THF in the dropping funnel.
- Add a small amount of the 1,3-dibromobenzene solution to the magnesium. The reaction is initiated when the color of the iodine fades and the solution begins to bubble.
- Once the reaction has started, add the remaining 1,3-dibromobenzene solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, the reaction mixture may be heated to reflux to ensure all the magnesium has reacted.
- The resulting solution of bromo(3-bromophenyl)magnesium is then used in subsequent reactions.

Reaction with an Electrophile (e.g., Carbonyl Compound)

A common application of Grignard reagents is their reaction with carbonyl compounds to form alcohols.

Materials:

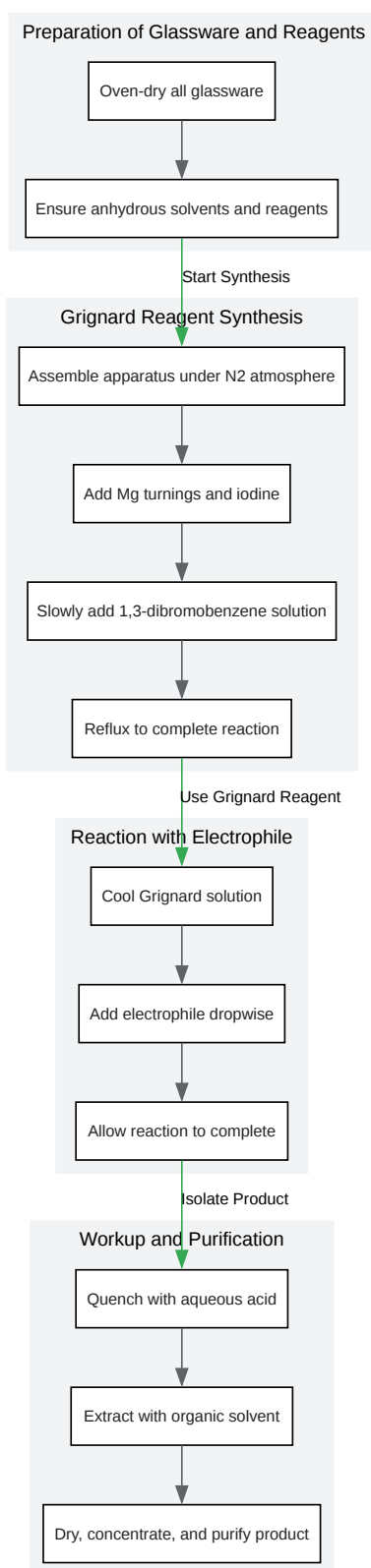
- Solution of bromo(3-bromophenyl)magnesium
- An electrophile (e.g., a ketone or aldehyde) dissolved in an anhydrous solvent
- Aqueous acid solution (e.g., NH_4Cl or dilute HCl) for workup

Procedure:

- Cool the Grignard reagent solution in an ice bath.
- Add the solution of the electrophile dropwise to the stirred Grignard solution.
- Allow the reaction to proceed to completion, which may require stirring at room temperature for a period.
- Quench the reaction by slowly adding the aqueous acid solution.
- Perform an extraction with an organic solvent to isolate the product.
- Dry the organic layer, remove the solvent, and purify the product, typically by chromatography or recrystallization.

Logical Workflow for Grignard Reagent Synthesis and Reaction

The following diagram illustrates the general workflow for the preparation and subsequent reaction of a Grignard reagent like bromo(3-bromophenyl)magnesium.



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General workflow for Grignard synthesis and reaction.

Safety Information

Bromo(3-bromophenyl)magnesium is a reactive and hazardous substance. It is crucial to handle it with appropriate safety precautions.

- **Flammability:** Grignard reagents are often dissolved in highly flammable ethers. Keep away from ignition sources.[3][4]
- **Reactivity:** Reacts violently with water, releasing flammable gases.[3] It is also incompatible with protic solvents and many carbonyl-containing compounds.[5]
- **Health Hazards:** Causes severe skin burns and eye damage.[5] May cause respiratory irritation.
- **Handling:** Must be handled under an inert atmosphere (e.g., nitrogen or argon) in a fume hood.[6] Personal protective equipment, including gloves, safety goggles, and a lab coat, is mandatory.[4]

This guide is intended to provide a technical overview for professionals in research and drug development. For detailed safety protocols, always refer to the specific Safety Data Sheet (SDS) provided by the supplier.

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